

Personal protective equipment for handling SBC-115076

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Compound of Interest

Compound Name: SBC-115076

Cat. No.: B610722

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Essential Safety and Handling Guide for SBC-115076

This document provides immediate, essential safety, handling, and disposal information for **SBC-115076**, a potent proprotein convertase subtilisin/kexin type 9 (PCSK9) inhibitor. The following procedures are designed to ensure the safety of laboratory personnel and to provide clear, operational guidance for researchers, scientists, and drug development professionals.

Personal Protective Equipment (PPE)

While **SBC-115076** is not classified as a hazardous substance or mixture, adherence to standard laboratory safety protocols is crucial.^[1] The following personal protective equipment is recommended when handling **SBC-115076** to minimize exposure and ensure a safe working environment.

PPE Category	Item	Specification
Eye Protection	Safety Glasses	ANSI Z87.1 certified, with side shields
Hand Protection	Disposable Gloves	Nitrile or latex, chemically resistant
Body Protection	Laboratory Coat	Standard, long-sleeved
Respiratory	Not generally required	Use in a well-ventilated area. If dust is generated, a NIOSH-approved respirator may be appropriate.

Physical and Chemical Properties

A summary of the key quantitative data for **SBC-115076** is provided below for easy reference.

Property	Value
CAS Number	489415-96-5
Molecular Formula	C ₃₁ H ₃₃ N ₃ O ₅ [2]
Molecular Weight	527.62 g/mol [3]
Appearance	White to off-white solid powder[3]
Purity	>98%[3]
Solubility	DMSO: ≥ 5 mg/mLDMF: 2 mg/mL DMSO:PBS (pH 7.2) (1:1): 0.5 mg/mL[2] Not soluble in water[3]
Storage (Solid)	Short term (days to weeks): 0 - 4°C Long term (months to years): -20°C[3]
Storage (Stock Solution)	Short term (days to weeks): 0 - 4°C Long term (months): -20°C[3]
Stability	≥ 4 years when stored properly[2]

Operational Plan: Handling and Stock Solution Preparation

Follow these procedural steps for the safe handling and preparation of **SBC-115076** stock solutions.

Step 1: Engineering Controls

- Work in a well-ventilated laboratory, preferably within a chemical fume hood to minimize inhalation exposure.
- Ensure an eyewash station and safety shower are readily accessible.[\[1\]](#)

Step 2: Weighing and Handling

- Before use, allow the product to equilibrate to room temperature.
- Carefully weigh the desired amount of the solid powder on a calibrated analytical balance. Avoid generating dust.

Step 3: Stock Solution Preparation

- Based on the desired concentration and experimental requirements, select an appropriate solvent (e.g., DMSO).
- To prepare a stock solution, slowly add the solvent to the vial containing the **SBC-115076** powder.
- Vortex or sonicate the solution to ensure complete dissolution. If precipitation occurs, gentle warming can be used to aid dissolution.[\[4\]](#)
- For a 10 mM stock solution in DMSO, for example, add 189.5 μL of DMSO to 1 mg of **SBC-115076**.

Step 4: Storage of Stock Solutions

- Store stock solutions in tightly sealed vials at -20°C for long-term use.[\[3\]](#)

- For short-term storage (days to weeks), solutions can be kept at 0 - 4°C.[3]
- Avoid repeated freeze-thaw cycles. Aliquoting the stock solution into smaller, single-use volumes is recommended.

First Aid Measures

In the event of exposure, follow these first aid protocols:

- Inhalation: Move the individual to fresh air. If breathing is difficult, provide respiratory support. [1]
- Skin Contact: Remove contaminated clothing and rinse the affected skin area thoroughly with plenty of water.[1]
- Eye Contact: Immediately flush the eyes with large amounts of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek medical attention.[1]
- Ingestion: Wash out the mouth with water if the person is conscious. Do not induce vomiting. Seek medical attention.[1]

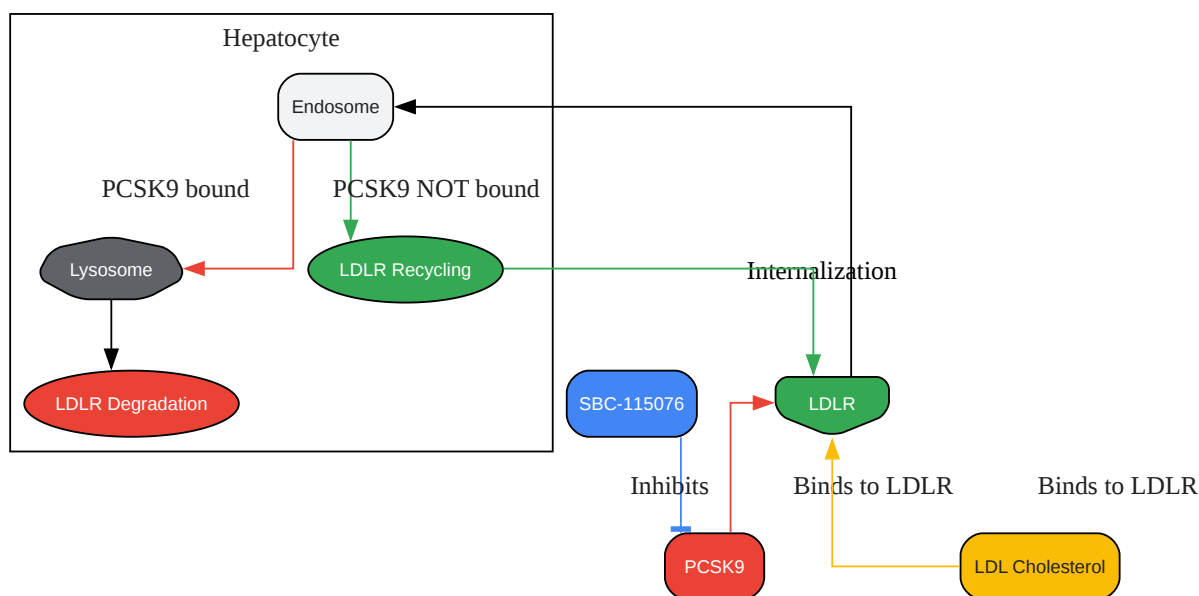
Disposal Plan

Dispose of **SBC-115076** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.

- Unused Product: While not classified as hazardous, it is recommended to dispose of unused **SBC-115076** as chemical waste through a licensed professional waste disposal service.
- Contaminated Materials: Dispose of contaminated lab supplies (e.g., pipette tips, vials, gloves) in a designated chemical waste container.
- Empty Containers: Triple rinse empty containers with an appropriate solvent and dispose of them according to local guidelines.

Mechanism of Action: **SBC-115076** Signaling Pathway

SBC-115076 is a potent inhibitor of proprotein convertase subtilisin/kexin type 9 (PCSK9).[4] By binding to circulating PCSK9, **SBC-115076** prevents its interaction with the low-density lipoprotein receptor (LDLR) on the surface of hepatocytes.[3] This inhibition of the PCSK9-LDLR interaction prevents the degradation of the LDLR, leading to increased recycling of the receptor to the cell surface. The higher number of LDLRs on the cell surface enhances the clearance of LDL-cholesterol from the bloodstream, thereby lowering plasma LDL and total cholesterol levels.[3]



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Caption: Mechanism of **SBC-115076** as a PCSK9 inhibitor.

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